

An In-depth Technical Guide to 2-(5-methyl-2-furyl)morpholine

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Compound of Interest

Compound Name: 2-(5-Methylfuran-2-yl)morpholine

CAS No.: 1094752-65-4

Cat. No.: B1454021

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(5-methyl-2-furyl)morpholine is a heterocyclic organic compound featuring a morpholine ring substituted with a 5-methyl-2-furyl group. The morpholine moiety is a well-established pharmacophore in medicinal chemistry, known for its favorable physicochemical and metabolic properties. Its incorporation into drug candidates can enhance potency and improve pharmacokinetic profiles. The furan ring, another important heterocyclic structure, is present in numerous biologically active compounds. The combination of these two scaffolds in 2-(5-methyl-2-furyl)morpholine suggests a potential for interesting pharmacological activities, making it a molecule of interest for further investigation in drug discovery and development.

This technical guide provides a comprehensive overview of the available information on 2-(5-methyl-2-furyl)morpholine, including its basic properties, and contextual insights derived from related chemical structures. Due to the limited publicly available data on this specific molecule, this document also highlights areas where further research is needed and provides theoretical frameworks for its synthesis and potential applications.

Core Molecular Attributes

Basic identification and structural information for 2-(5-methyl-2-furyl)morpholine are summarized below.

Identifier	Value	Source
CAS Number	1094752-65-4	[1]
Molecular Formula	C ₉ H ₁₃ NO ₂	[1]
Molecular Weight	167.2 g/mol	[1]
SMILES	<chem>CC1=CC=C(O1)C2CNCCO2</chem>	[1]

Synonyms: Currently, there are no widely recognized synonyms for 2-(5-methyl-2-furyl)morpholine in the available chemical literature.

Chemical Structure

The chemical structure of 2-(5-methyl-2-furyl)morpholine is depicted below.

Caption: 2D structure of 2-(5-methyl-2-furyl)morpholine.

Physicochemical Properties

Detailed experimental data on the physicochemical properties of 2-(5-methyl-2-furyl)morpholine are not readily available. However, predictions based on its structure can be made. The presence of the morpholine ring is expected to confer some degree of aqueous solubility, while the 5-methyl-2-furyl group will contribute to its lipophilicity.

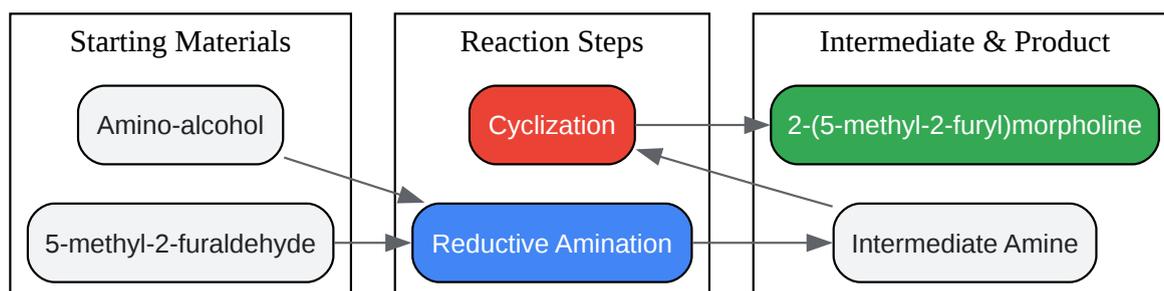
For context, the related compound 2-(2-Furanylmethyl)-5-methylfuran is a colorless to pale yellow liquid.[2] It is soluble in organic solvents and has limited solubility in water.[2] Another related compound, 2-acetyl-5-methylfuran, is a yellow-orange liquid with a boiling point of 100 °C at 33 hPa.

Synthesis and Manufacturing

A specific, peer-reviewed synthesis protocol for 2-(5-methyl-2-furyl)morpholine has not been identified in the current literature. However, general synthetic strategies for substituted morpholines can be adapted. A plausible synthetic route could involve the reaction of 5-methyl-2-furaldehyde with an appropriate amino alcohol followed by cyclization.

Hypothetical Synthetic Workflow:

A potential synthetic pathway is outlined below. This is a theoretical model and would require experimental validation.



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Caption: Hypothetical synthesis workflow for 2-(5-methyl-2-furyl)morpholine.

Hypothetical Experimental Protocol:

- Reductive Amination: 5-methyl-2-furaldehyde (1.0 eq) and a suitable amino alcohol (e.g., 2-amino-2-methyl-1-propanol, 1.1 eq) are dissolved in a suitable solvent such as methanol. A reducing agent, for instance, sodium borohydride (1.5 eq), is added portion-wise at 0 °C. The reaction is then stirred at room temperature until completion, as monitored by thin-layer chromatography (TLC).
- Work-up and Isolation of Intermediate: The reaction mixture is quenched with water and the product is extracted with an organic solvent like ethyl acetate. The organic layer is washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield the intermediate N-substituted amino alcohol.
- Cyclization: The crude intermediate is dissolved in a suitable solvent, and a cyclizing agent (e.g., thionyl chloride followed by a base) is added. The reaction is heated to reflux until the cyclization is complete.
- Final Purification: The final product, 2-(5-methyl-2-furyl)morpholine, is purified by column chromatography on silica gel.

Potential Applications in Research and Drug Development

While no specific biological activities have been reported for 2-(5-methyl-2-furyl)morpholine, the well-documented pharmacological profiles of both morpholine and furan-containing compounds provide a strong rationale for its investigation in several therapeutic areas.

- **Oncology:** Morpholine derivatives have been investigated as anticancer agents.[3] For instance, some 2-morpholino-4-anilinoquinoline derivatives have shown antitumor activity against the HepG2 cell line.[3]
- **Neuroscience:** The morpholine ring is a common feature in central nervous system (CNS) active compounds due to its ability to improve blood-brain barrier permeability.
- **Infectious Diseases:** Various morpholine derivatives have been synthesized and evaluated for their antibacterial and antifungal activities.

Safety and Handling

Based on the information provided by a commercial supplier, 2-(5-methyl-2-furyl)morpholine should be handled with care.

Hazard Statements:[1]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.

Precautionary Statements:[1]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P302+P334: IF ON SKIN: Immerse in cool water/wrap in wet bandages.
- P305+P354+P338: IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Storage: Store in an inert atmosphere at room temperature.[1]

Spectroscopic Data

No experimental spectroscopic data (NMR, IR, MS) for 2-(5-methyl-2-furyl)morpholine has been found in the public domain. For reference, the NIST WebBook provides mass spectra for the related compounds Furan, 2-(2-furanylmethyl)-5-methyl- and Furan, 2,2'-methylenebis[5-methyl-].[4][5]

Conclusion and Future Directions

2-(5-methyl-2-furyl)morpholine is a chemical entity with potential for further exploration in medicinal chemistry and drug discovery. The presence of the morpholine and 5-methyl-2-furyl moieties suggests that it could exhibit a range of interesting biological activities. However, a significant lack of publicly available data on its synthesis, physicochemical properties, and pharmacological profile highlights a clear knowledge gap.

Future research efforts should focus on:

- Developing and optimizing a reliable synthetic route for 2-(5-methyl-2-furyl)morpholine.
- Thoroughly characterizing its physicochemical properties.
- Screening the compound for a wide range of biological activities, particularly in the areas of oncology, neuroscience, and infectious diseases.
- Conducting structure-activity relationship (SAR) studies to identify more potent and selective analogs.

This technical guide serves as a foundational document to stimulate and guide future research on this promising, yet underexplored, molecule.

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